

Spectral data for 2-Chloro-7-methoxyquinoline-3-carbaldehyde

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Compound of Interest

Compound Name: 2-Chloro-7-methoxyquinoline-3-carbaldehyde

CAS No.: 68236-20-4

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An In-depth Technical Guide to the Spectral Characterization of **2-Chloro-7-methoxyquinoline-3-carbaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Quinoline Core in Modern Chemistry

Quinoline and its derivatives are foundational scaffolds in medicinal chemistry and materials science, renowned for their presence in a wide array of therapeutic agents with activities spanning antimicrobial, anticancer, and anti-inflammatory properties.^[1] The compound **2-Chloro-7-methoxyquinoline-3-carbaldehyde** is a particularly valuable intermediate. Its substituted quinoline core, featuring a reactive carbaldehyde group at the 3-position and a chlorine atom at the 2-position, offers multiple avenues for synthetic modification. This dual functionality allows for the construction of complex, fused heterocyclic systems and other novel molecular architectures.^{[2][3]}

Accurate and unambiguous structural confirmation of this intermediate is paramount for the integrity of any subsequent synthetic work. This guide, written from the perspective of a Senior Application Scientist, provides a comprehensive overview of the essential spectroscopic techniques required for the complete characterization of **2-Chloro-7-methoxyquinoline-3-carbaldehyde**, grounding the analysis in both theoretical principles and practical, field-proven insights.

Synthesis via Vilsmeier-Haack Cyclization

The most efficient and widely adopted method for synthesizing 2-chloro-3-formylquinolines is the Vilsmeier-Haack reaction.^[4] This reaction utilizes a Vilsmeier reagent, typically formed in situ from phosphoryl chloride (POCl_3) and an amide like N,N-dimethylformamide (DMF), to effect a one-pot cyclization and formylation of an appropriate N-arylacetamide.^[5]

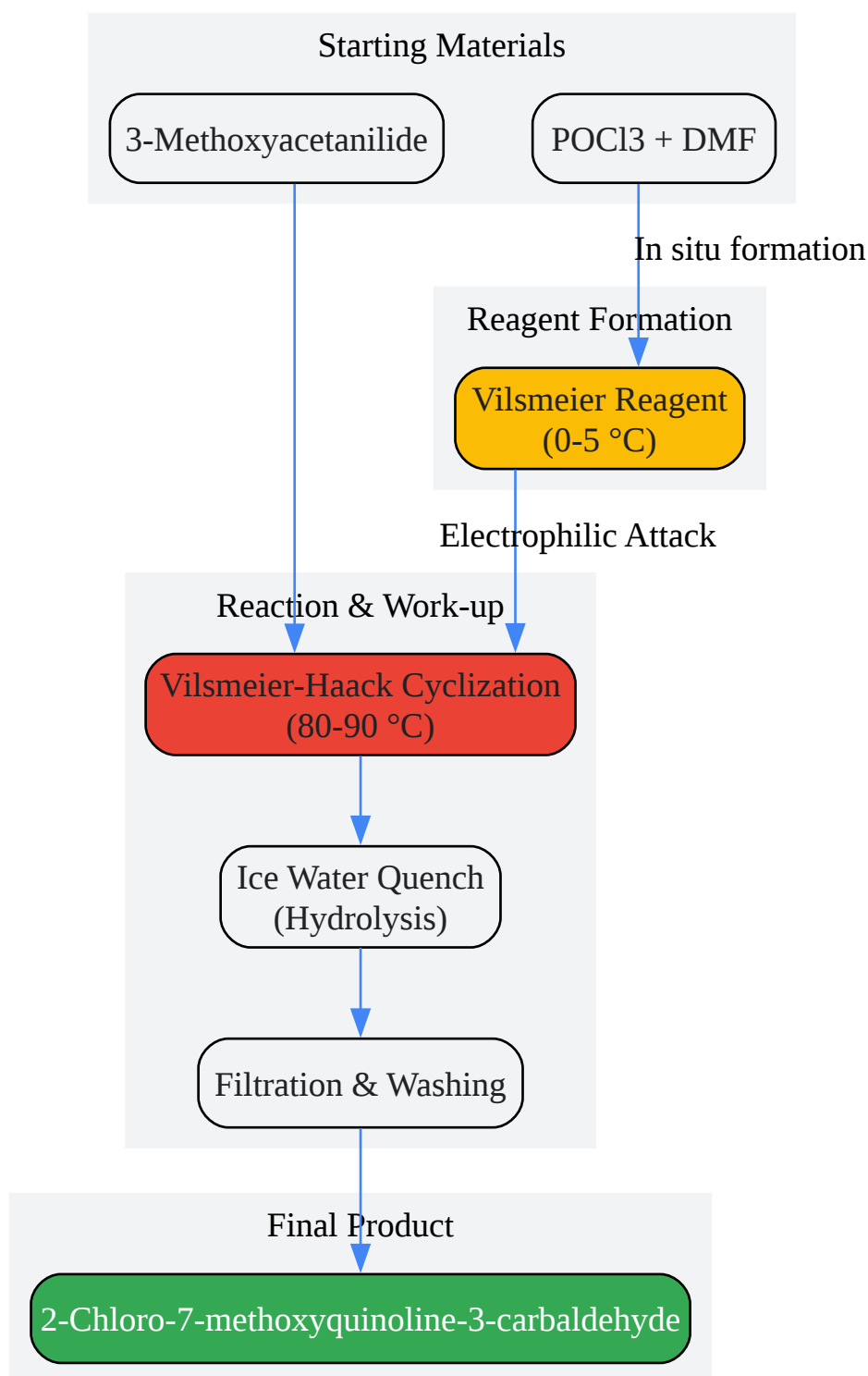
The causality for this choice is clear: the Vilsmeier-Haack reaction is a robust and regioselective method that directly installs the required chloro and formyl groups in a single, reliable procedure. The reaction proceeds via an electrophilic aromatic substitution mechanism, where the electron-rich aromatic ring of the acetanilide attacks the electrophilic Vilsmeier reagent, leading to cyclization and subsequent formation of the quinoline core.

Experimental Protocol: Synthesis

- **Reagent Preparation:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool N,N-dimethylformamide (DMF, 3-5 equivalents) in an ice bath (0-5 °C).
- **Vilsmeier Reagent Formation:** Add phosphoryl chloride (POCl_3 , 5-12 equivalents) dropwise to the cooled DMF with continuous stirring.^[6] Maintain the temperature below 5 °C during the addition.
- **Substrate Addition:** Once the addition is complete, add the precursor, 3-methoxyacetanilide (1 equivalent), portion-wise to the reaction mixture.
- **Reaction:** After the addition, allow the mixture to warm to room temperature, then heat it to 80-90 °C for 4-10 hours.^{[4][6]} The reaction progress should be monitored by Thin Layer Chromatography (TLC).

- Work-up: Upon completion, carefully pour the reaction mixture into a beaker containing crushed ice.^[6] This hydrolyzes the reaction intermediate.
- Isolation: A solid precipitate of **2-Chloro-7-methoxyquinoline-3-carbaldehyde** will form. Filter the solid, wash it thoroughly with cold water to remove any residual DMF and acid, and dry it under a vacuum.
- Purification: Recrystallize the crude product from a suitable solvent, such as ethanol, to yield the purified compound.^[6]

Synthesis Workflow Diagram



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Fig. 1: Vilsmeier-Haack Synthesis Workflow.

Molecular Structure and Spectroscopic Assignment

The definitive confirmation of the synthesized molecule's identity relies on a synergistic application of multiple spectroscopic techniques. The structure, with numbering for spectral assignment, is shown below.

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*Fig. 2: Structure of **2-Chloro-7-methoxyquinoline-3-carbaldehyde**.^[7]*

Fig. 3: Numbering scheme for spectral assignments.

¹H NMR Spectroscopy: Proton Environment Mapping

Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy is the cornerstone technique for elucidating the proton framework of a molecule. It provides precise information about the chemical environment, connectivity, and number of different types of protons.

Experimental Protocol: ¹H NMR

- **Sample Preparation:** Dissolve 5-10 mg of purified **2-Chloro-7-methoxyquinoline-3-carbaldehyde** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard NMR tube.^[1] Chloroform-d (CDCl₃) is often a good first choice for this class of compounds.
- **Instrumentation:** Acquire the ¹H NMR spectrum on a 400 MHz or higher field NMR spectrometer. A higher field strength provides better signal dispersion, which is crucial for resolving complex aromatic multiplets.
- **Data Acquisition:** Record the spectrum over a range of 0-12 ppm.
- **Data Processing:** Process the raw Free Induction Decay (FID) data using appropriate software. This involves Fourier transformation, phase correction, baseline correction, and

referencing the spectrum to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).

Data Interpretation

The ^1H NMR spectrum is expected to show distinct signals corresponding to the aldehyde, aromatic, and methoxy protons.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale for Assignment
CHO (H11)	10.5 - 10.6	Singlet (s)	1H	The aldehyde proton is highly deshielded due to the strong electron-withdrawing effect of the carbonyl oxygen and its anisotropic field. It typically appears as a sharp singlet far downfield.[8]
H4	8.7 - 8.8	Singlet (s)	1H	This proton is adjacent to the electron-withdrawing nitrogen and the C3-carbaldehyde group, causing significant deshielding. Its isolation results in a singlet.[8]

H8	8.1 - 8.2	Doublet (d)	1H	Located on the quinoline ring, this proton is ortho to the ring fusion and experiences typical aromatic deshielding.
H5	7.8 - 7.9	Doublet (d)	1H	This proton is deshielded by the aromatic system and the adjacent chloro-substituted ring.
H6	7.2 - 7.3	Doublet of Doublets (dd)	1H	This proton is ortho to the electron-donating methoxy group, which shields it relative to other aromatic protons. It will be split by both H5 and H8.
OCH ₃	3.9 - 4.0	Singlet (s)	3H	The protons of the methoxy group are shielded relative to aromatic protons and appear as a sharp singlet due to the absence of adjacent protons for coupling. ^[6]

^{13}C NMR Spectroscopy: The Carbon Skeleton

Carbon-13 NMR provides a map of the carbon backbone of the molecule. Each unique carbon atom gives a distinct signal, revealing the complexity and electronic environment of the skeleton.

Experimental Protocol: ^{13}C NMR

- **Sample Preparation:** Use the same sample prepared for ^1H NMR analysis. A higher concentration (20-50 mg) may be required for faster acquisition due to the low natural abundance of ^{13}C .
- **Instrumentation:** Acquire the spectrum on the same NMR spectrometer, switching to the ^{13}C channel.
- **Data Acquisition:** A proton-decoupled experiment is standard, which results in each unique carbon appearing as a singlet. The spectral width is typically 0-200 ppm.
- **Data Processing:** Process the data similarly to the ^1H NMR spectrum.

Data Interpretation

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale for Assignment
C=O (C11)	189 - 193	The aldehyde carbonyl carbon is highly deshielded and appears furthest downfield, a characteristic feature of this functional group.[9]
C7 (C-Cl)	150 - 152	The carbon directly attached to the electronegative chlorine atom is significantly deshielded.
C-N Aromatic	148 - 150	Carbons adjacent to the heterocyclic nitrogen atom are typically found in this downfield aromatic region.
C4	143 - 145	This aromatic carbon is adjacent to the nitrogen and the aldehyde-substituted carbon, leading to a downfield shift.
Aromatic C-H & C-C	120 - 138	The remaining aromatic carbons appear in this characteristic range. Specific assignments can be confirmed with 2D NMR techniques like HSQC and HMBC.
C6 (C-O)	105 - 108	The carbon attached to the electron-donating methoxy group is shielded relative to other aromatic carbons, shifting it upfield.
OCH ₃	55 - 57	The sp ³ hybridized carbon of the methoxy group is highly shielded and appears in the

upfield region of the spectrum.

[6]

Mass Spectrometry: Molecular Weight and Fragmentation

Mass spectrometry (MS) is a powerful technique for determining the molecular weight of a compound and gaining structural insights from its fragmentation patterns.

Experimental Protocol: MS

- **Sample Preparation:** Prepare a dilute solution (approx. 1 mg/mL) of the compound in a suitable volatile solvent like methanol or acetonitrile.
- **Instrumentation:** Use an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source coupled to a mass analyzer (e.g., Quadrupole, Time-of-Flight).
- **Data Acquisition:** Acquire the spectrum in positive ion mode. The data will show peaks corresponding to the mass-to-charge ratio (m/z) of the parent ion and its fragments.

Data Interpretation

- **Molecular Ion Peak:** The molecular formula is $C_{11}H_8ClNO_2$ with a molecular weight of 221.64 g/mol. The key feature to look for is the isotopic pattern of chlorine. The mass spectrum will show two major peaks for the molecular ion:
 - $[M]^+$ at $m/z \approx 221.02$: Corresponding to the isotope ^{35}Cl .
 - $[M+2]^+$ at $m/z \approx 223.02$: Corresponding to the isotope ^{37}Cl .
 - The relative intensity of these peaks will be approximately 3:1, which is a definitive signature for the presence of a single chlorine atom.
- **Key Fragmentation Patterns:** Common fragmentation pathways for quinoline derivatives include the loss of small, stable molecules.^[1]
 - $[M-CHO]^+$ ($m/z \approx 192$): Loss of the formyl group.

- $[M-Cl]^+$ ($m/z \approx 186$): Loss of the chlorine atom.
- $[M-CO]^+$ ($m/z \approx 193$): Loss of carbon monoxide from the aldehyde group.

Infrared (IR) Spectroscopy: Functional Group Identification

Infrared (IR) spectroscopy measures the vibrations of bonds within a molecule. It is an excellent tool for quickly identifying the presence of key functional groups.

Experimental Protocol: IR

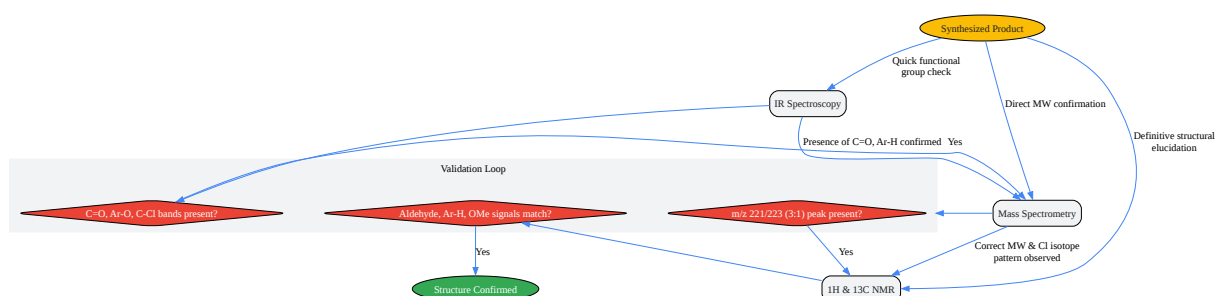
- **Sample Preparation:** For a solid sample, the Attenuated Total Reflectance (ATR) method is most convenient. Place a small amount of the solid directly on the ATR crystal. Alternatively, prepare a KBr pellet.
- **Instrumentation:** Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- **Data Acquisition:** Scan the sample over the range of $4000\text{--}400\text{ cm}^{-1}$.

Data Interpretation

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Rationale
~3050-3100	C-H Stretch	Aromatic	Characteristic stretching vibrations for sp ² C-H bonds in the quinoline ring.
~2840 & ~2740	C-H Stretch	Aldehyde	The presence of two distinct peaks (a Fermi doublet) in this region is a classic indicator of an aldehyde C-H bond.[8]
~1690-1710	C=O Stretch	Aldehyde	A very strong and sharp absorption band due to the carbonyl stretch.[8] Its position indicates conjugation with the aromatic ring.
~1550-1600	C=C & C=N Stretch	Aromatic Ring	Multiple sharp bands corresponding to the stretching vibrations within the quinoline ring system.
~1250	C-O Stretch	Aryl Ether	Strong, characteristic stretching of the C-O bond of the methoxy group.
~750-850	C-Cl Stretch	Aryl Halide	The C-Cl bond vibration typically appears in the fingerprint region.

Integrated Spectroscopic Workflow

A self-validating system for structural confirmation involves a logical progression through these techniques. No single method is sufficient; their combined data provides an unambiguous identification.



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Fig. 4: Integrated workflow for spectroscopic validation.

Conclusion

The structural elucidation of **2-Chloro-7-methoxyquinoline-3-carbaldehyde** is a clear-cut process when approached with a multi-technique spectroscopic strategy. The characteristic signals in ¹H and ¹³C NMR, including the downfield aldehyde proton and carbonyl carbon, combined with the definitive 3:1 isotopic pattern of the molecular ion in mass spectrometry and

the key functional group vibrations in IR spectroscopy, provide a robust and self-validating dataset. This comprehensive characterization ensures the identity and purity of this versatile synthetic intermediate, providing a solid foundation for its application in drug discovery and materials science.

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